

2,2-Difluoroethanol: A Technical Guide to its Solubility in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,2-difluoroethanol** in various organic solvents. Due to its unique properties, including its capacity for hydrogen bonding, **2,2-difluoroethanol** is a compound of significant interest in pharmaceutical and agrochemical research and development. This document consolidates available solubility data, outlines experimental protocols for solubility determination, and provides visual representations of key concepts and workflows.

Core Data Presentation: Solubility of 2,2-Difluoroethanol

Published quantitative data on the solubility of **2,2-difluoroethanol** across a wide range of organic solvents is limited in publicly available literature. The following table summarizes the available qualitative and miscibility information. It is generally described as being soluble in polar organic solvents.[1]



Solvent Class	Solvent Name	Solubility/Miscibilit y	Quantitative Data (at 25 °C)
Water	Water	Miscible[1]	Not Available
Alcohols	Ethanol	Soluble[2][3][4][5][6]	Not Available
Methanol	Likely Miscible	Not Available	
Chlorinated Solvents	Chloroform	Soluble[2][3][4][5][6]	Not Available
Ethers	Tetrahydrofuran (THF)	Forms stable complexes[7]	Not Available
Ketones	Acetone	Likely Miscible	Not Available
Amides	Dimethylformamide (DMF)	Likely Miscible	Not Available
N-Methyl-2- pyrrolidone (NMP)	Likely Miscible	Not Available	
Sulfoxides	Dimethyl Sulfoxide (DMSO)	Likely Miscible	Not Available
Nitriles	Acetonitrile	Likely Miscible	Not Available

^{*}Due to the polar nature of **2,2-difluoroethanol** and the principle of "like dissolves like," it is anticipated to be miscible with other polar aprotic and protic solvents. However, experimental verification is required.

Experimental Protocols

A specific, detailed experimental protocol for determining the solubility of **2,2-difluoroethanol** was not found in the reviewed literature. However, a general methodology for determining the miscibility of a liquid in an organic solvent can be applied.

General Protocol for Determining Liquid-Liquid Miscibility

Foundational & Exploratory





This protocol outlines a standard laboratory procedure for the visual determination of miscibility between a liquid solute (in this case, **2,2-difluoroethanol**) and a solvent.

1. Materials and Equipment:

- **2,2-Difluoroethanol** (high purity)
- Organic solvent to be tested (high purity)
- · Graduated cylinders or pipettes for accurate volume measurement
- Test tubes or vials with secure caps
- Vortex mixer or mechanical shaker
- Temperature-controlled environment (e.g., water bath) optional but recommended for precise measurements.

2. Procedure:

- Preparation: Ensure all glassware is clean and dry to prevent contamination.
- Measurement: Accurately measure equal volumes of **2,2-difluoroethanol** and the chosen organic solvent. A common starting volume is 5 mL of each.
- Mixing: Combine the two liquids in a test tube or vial.
- Agitation: Securely cap the container and vigorously mix the contents for a predetermined time (e.g., 1-2 minutes) using a vortex mixer or by manual shaking. This ensures intimate contact between the two phases.
- Observation: Allow the mixture to stand undisturbed and observe for the formation of a single, homogeneous phase or the separation into two distinct layers.
- Miscible: If the mixture remains as a single clear liquid phase, the two substances are miscible under the tested conditions.
- Immiscible: If the mixture separates into two distinct layers, the substances are immiscible. Note the relative positions of the layers to infer relative densities.
- Partially Miscible: If the mixture initially appears homogeneous but becomes cloudy or separates upon standing, the substances are partially miscible.
- Temperature Control (Optional): For more rigorous studies, perform the experiment at a controlled temperature, as miscibility can be temperature-dependent.

3. Data Recording:

- Record the names and volumes of the liquids used.
- Note the observation (miscible, immiscible, or partially miscible).

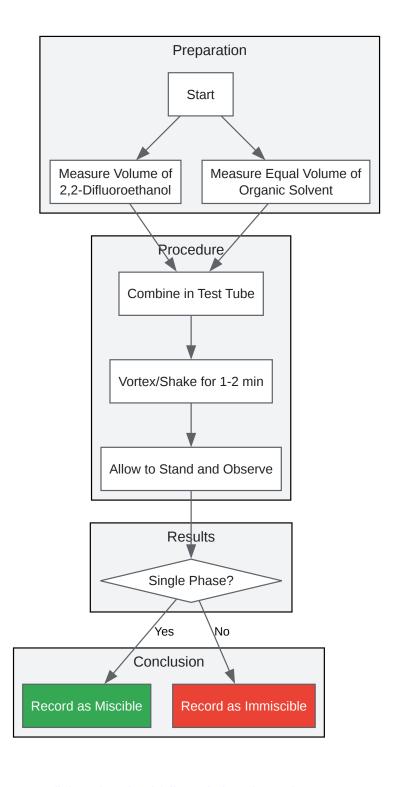


- If immiscible, describe the appearance of the two phases.
- Record the temperature at which the experiment was conducted.

Mandatory Visualizations Experimental Workflow for Miscibility Determination

The following diagram illustrates the general workflow for determining the miscibility of **2,2-difluoroethanol** in an organic solvent.





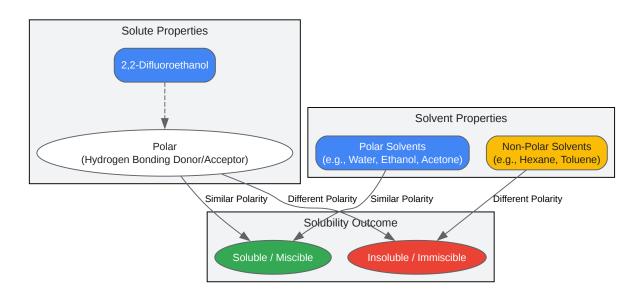
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Workflow for Miscibility Determination

Logical Relationship: "Like Dissolves Like"



The principle of "like dissolves like" is fundamental to predicting the solubility of **2,2-difluoroethanol**. This diagram illustrates this concept.



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"Like Dissolves Like" Principle

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